

Application Notes and Protocols for the Quantification of Thiazole-4-Carboxylic Acid

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Compound of Interest

Compound Name: 2-Methyl-5-phenylthiazole-4-carboxylic acid

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These application notes provide detailed methodologies for the quantitative analysis of thiazole-4-carboxylic acid in various biological matrices. The protocols are based on established analytical techniques, including High-Performance Liquid Chromatography (HPLC), Liquid Chromatography-Mass Spectrometry (LC-MS), and Gas Chromatography-Mass Spectrometry (GC-MS).

Introduction

Thiazole-4-carboxylic acid is a heterocyclic compound of interest in pharmaceutical and chemical research. Accurate quantification of this analyte is crucial for various applications, including metabolic studies and as a potential biomarker. This document outlines validated methods to ensure reliable and reproducible results.

Analytical Methods Overview

Several chromatographic techniques are suitable for the quantification of thiazole-4-carboxylic acid and its derivatives. The choice of method often depends on the required sensitivity, selectivity, and the nature of the sample matrix.

- High-Performance Liquid Chromatography with UV Detection (HPLC-UV): A robust and widely available technique suitable for relatively high concentration samples. Derivatization is

often required to enhance UV absorbance.

- Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS): Offers high sensitivity and selectivity, making it ideal for trace-level quantification in complex biological matrices like plasma and urine.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Gas Chromatography-Mass Spectrometry (GC-MS): A powerful technique for volatile and thermally stable compounds. Derivatization is necessary to increase the volatility of thiazole-4-carboxylic acid.[\[4\]](#)

Quantitative Data Summary

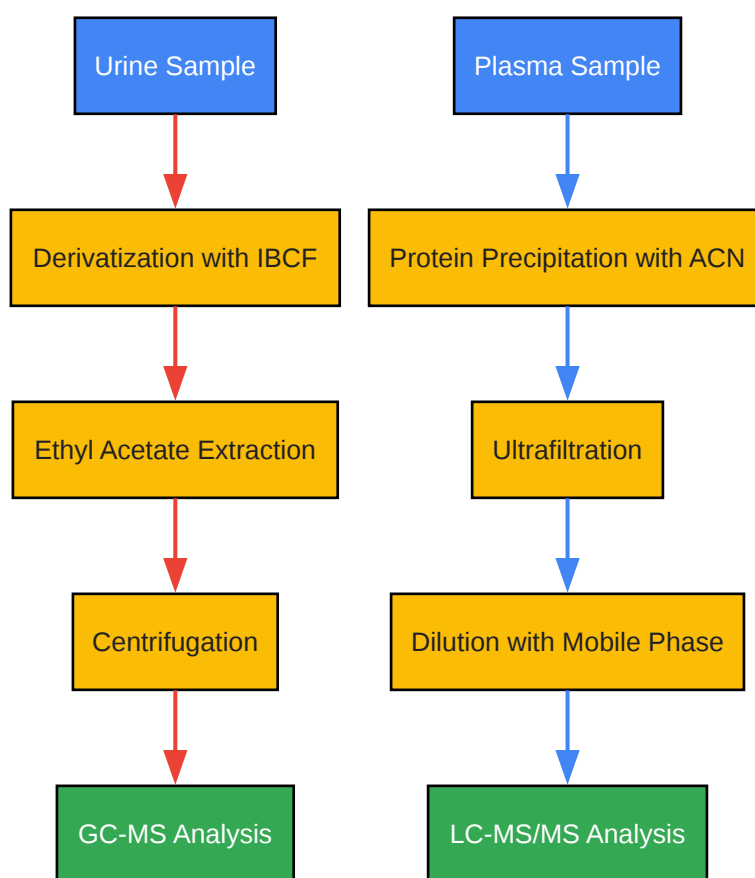
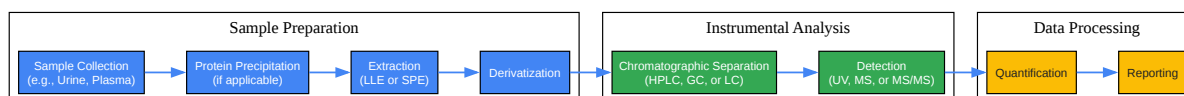
The following table summarizes the performance characteristics of various analytical methods for the quantification of thiazole-4-carboxylic acid and related compounds.

Method	Analyte	Matrix	Linearity Range	LOQ	Reference
GC-MS	1,3-thiazinane-4-carboxylic acid	Urine	1–50 $\mu\text{mol L}^{-1}$	1 $\mu\text{mol L}^{-1}$	[4]
HPLC-UV	2-(3-hydroxy-5-phosphonoxymethyl-2-methyl-4-pyridyl)-1,3-thiazolidine-4-carboxylic acid (HPPTCA)	Plasma	1–100 $\mu\text{mol/L}$	1 $\mu\text{mol/L}$	[5]
HPLC-MS/MS	2-(3-hydroxy-5-phosphonoxymethyl-2-methyl-4-pyridyl)-1,3-thiazolidine-4-carboxylic acid (HPPTCA)	Plasma	0.25-10 $\mu\text{mol/L}$	0.25 $\mu\text{mol/L}$	[3][6]
HPLC	2-thioxothiazolidine-4-carboxylic acid (TTCA)	Urine	0.03-10.00 mg/L	0.027 mg/L	[7]

Experimental Workflows and Protocols

General Analytical Workflow

The following diagram illustrates a typical workflow for the analysis of thiazole-4-carboxylic acid from biological samples.



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